

J-104129: Application Notes and In Vivo Experimental Protocols

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Compound of Interest

Compound Name: J-104129

Cat. No.: B608162

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Introduction

J-104129 is a potent and selective antagonist of the muscarinic M3 receptor.[1][2] Its high affinity for the M3 receptor subtype over the M2 receptor subtype confers a significant therapeutic window, particularly in the context of respiratory diseases.[1] This document provides detailed application notes and a generalized in vivo experimental protocol for researchers investigating the pharmacological effects of **J-104129**.

Quantitative Data Summary

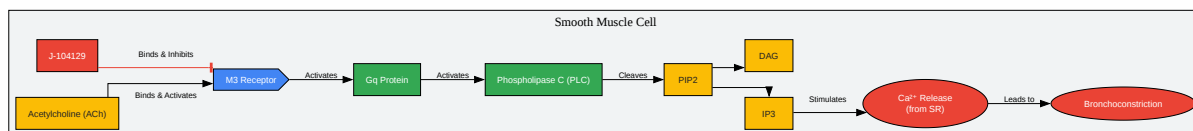
The following table summarizes the key quantitative parameters of **J-104129**, highlighting its potency and selectivity.

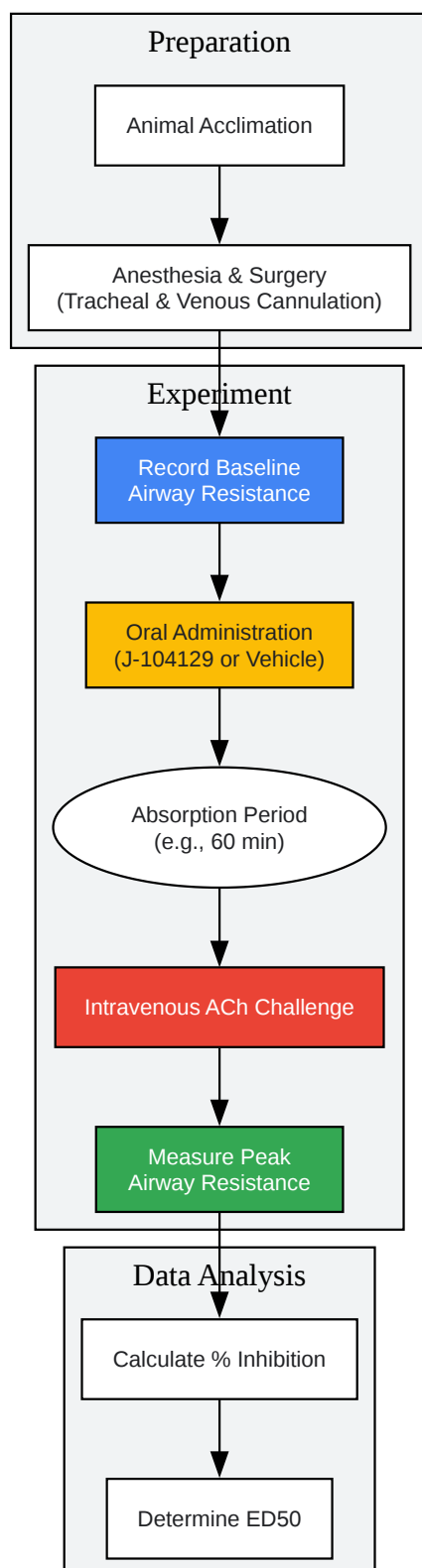
Parameter	Species	Value	Receptor Subtype	Reference
Ki	Human	4.2 nM	M3	[1] [2]
Human	19 nM	M1		
Human	490 nM	M2	[1] [2]	
KB	Rat (Trachea)	3.3 nM	M3	
Rat (Right Atria)	170 nM	M2		
ED50	Rat	0.58 mg/kg (oral)	-	[1]

Note: Ki represents the inhibition constant, indicating the concentration of the drug that occupies 50% of the receptors. KB is the equilibrium dissociation constant of a competitive antagonist, representing the concentration of antagonist that requires a doubling of the agonist concentration to produce the same response. ED50 is the dose of a drug that produces 50% of its maximum effect.

Signaling Pathway of M3 Receptor Antagonism by J-104129

J-104129 exerts its effects by blocking the action of acetylcholine (ACh) at muscarinic M3 receptors. In smooth muscle, such as that found in the bronchioles, M3 receptor activation by ACh initiates a signaling cascade that leads to muscle contraction. **J-104129**, as a competitive antagonist, prevents this cascade, leading to bronchodilation.





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References

- 1. J-104129, a novel muscarinic M3 receptor antagonist with high selectivity for M3 over M2 receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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